

Comparing Solvent Red 124 with Oil Red O for lipid staining efficiency

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Solvent Red 124

Cat. No.: B1170167

[Get Quote](#)

A Comparative Guide to Lipid Staining: Solvent Red 124 vs. Oil Red O

For researchers, scientists, and drug development professionals, the accurate visualization and quantification of intracellular lipids is crucial for understanding cellular metabolism and the pathogenesis of various diseases. Oil Red O has long been the gold-standard for staining neutral lipids in cells and tissues. This guide provides a comprehensive comparison of Oil Red O with **Solvent Red 124**, evaluating their suitability and efficiency for lipid staining based on available data.

Introduction to Lipid Stains

Lipid staining is a fundamental technique in many areas of biological research, including the study of metabolic disorders, obesity, and atherosclerosis. The principle of this method relies on the use of lysochromes, which are fat-soluble dyes. These dyes have a higher affinity for neutral lipids, such as triglycerides and cholesterol esters, than for the solvent they are dissolved in. This preferential partitioning results in the selective staining of lipid droplets within cells and tissues.^[1]

Oil Red O is a well-characterized diazo dye that has been used for lipid staining for decades.^[2] It is known for its vibrant red color, which provides excellent contrast for microscopic visualization.^{[3][4]} In contrast, **Solvent Red 124** is a metal complex solvent dye primarily used in industrial applications such as inks, coatings, and plastics.^{[5][6][7][8]} While it is soluble in

organic solvents, its application in biological lipid staining is not documented in scientific literature.

Chemical and Physical Properties

A direct comparison of the staining efficiency of these two dyes is hampered by the lack of data for **Solvent Red 124** in a biological context. However, a review of their known chemical and physical properties provides some insight into their potential as lipid stains.

Property	Solvent Red 124	Oil Red O
C.I. Name	Solvent Red 124[9]	Solvent Red 27[3]
CAS Number	12239-74-6[5][6][9]	1320-06-5[10]
Molecular Formula	C17H18N6[5]	C26H24N4O[3]
Molecular Weight	Not specified	408.51 g/mol [3]
Molecular Structure	Acidic/alkaline dye complexes[6][9]	Diazo dye[2][4]
Appearance	Red Powder[6]	Red Powder
Absorption Maximum (λ_{max})	Not reported in biological context	518 nm[3]
Solubility	Soluble in oil solvents like alcohol, ketone, ammonia; Insoluble in water.[8][11]	Soluble in isopropanol, propylene glycol; Insoluble in water.[1][4]
Primary Application	Industrial (inks, coatings, plastics)[5][6][7][8]	Biological (lipid staining)[2][3][12]

Experimental Protocols for Lipid Staining

A significant disparity exists in the availability of established protocols for these two dyes in a research setting.

Solvent Red 124:

There are no established or validated protocols for the use of **Solvent Red 124** for staining lipids in biological samples. Its primary use in industrial applications means that its staining properties, potential toxicity to cells, and specificity for intracellular lipids have not been investigated.

Oil Red O:

Oil Red O is supported by a vast body of scientific literature with well-established and optimized protocols. The following is a representative protocol for staining lipids in cultured cells.

Materials:

- Phosphate-Buffered Saline (PBS)
- 10% Formalin (for fixation)
- Oil Red O stock solution (e.g., 0.5% in isopropanol)
- 60% Isopropanol
- Hematoxylin (for counterstaining, optional)
- Distilled water
- Microscope

Procedure:

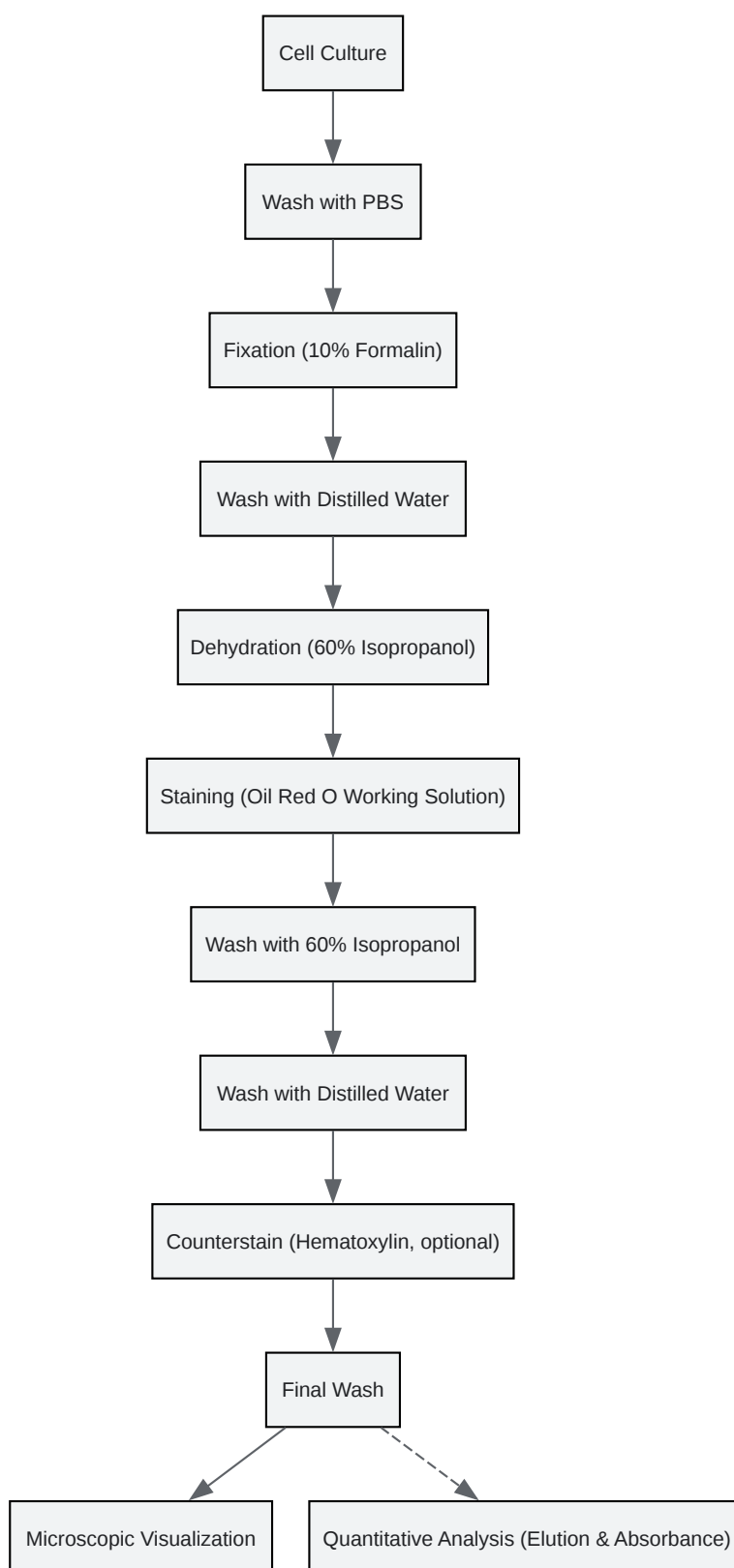
- Cell Culture and Fixation:
 - Culture cells to the desired confluency on coverslips or in culture plates.
 - Remove the culture medium and wash the cells gently with PBS.
 - Fix the cells by adding 10% formalin and incubating for 15-30 minutes at room temperature.
 - Wash the cells twice with distilled water.

- Staining:
 - Remove the water and add 60% isopropanol for 5 minutes to dehydrate the cells.
 - Prepare the Oil Red O working solution by diluting the stock solution with distilled water (typically a 3:2 ratio of stock to water) and filtering it.
 - Remove the isopropanol and add the filtered Oil Red O working solution to completely cover the cells.
 - Incubate for 10-20 minutes at room temperature.
- Washing and Counterstaining:
 - Remove the Oil Red O solution and wash the cells with 60% isopropanol.
 - Wash the cells multiple times with distilled water until the excess stain is removed.
 - (Optional) If nuclear counterstaining is desired, incubate the cells with Hematoxylin for 1 minute, followed by thorough washing with distilled water.
- Visualization:
 - Add a drop of mounting medium and cover with a coverslip.
 - Visualize the stained lipid droplets (red) and nuclei (blue, if counterstained) under a light microscope.

Quantitative Analysis:

For a quantitative assessment of lipid accumulation, the Oil Red O stain can be eluted from the cells using 100% isopropanol, and the absorbance of the eluate can be measured spectrophotometrically at approximately 490-520 nm.^[13]

Experimental Workflow Diagram



[Click to download full resolution via product page](#)

Caption: Workflow for Oil Red O Lipid Staining.

Conclusion

Based on the available evidence, Oil Red O remains the unequivocally superior and, in fact, the only validated choice for lipid staining in a biological research context when compared to **Solvent Red 124**. The extensive documentation, established protocols, and proven track record of Oil Red O ensure reliable and reproducible results for the visualization and quantification of intracellular lipids.[2][12]

Solvent Red 124, while an effective red dye in industrial settings, lacks the necessary characterization and validation for biological applications.[5][6][7][8] There is no scientific literature to support its use for lipid staining, and its performance, specificity, and potential cytotoxicity in a cellular environment are unknown. Therefore, for researchers, scientists, and drug development professionals seeking to accurately assess lipid content in biological samples, Oil Red O is the recommended and standard method. Other fluorescent dyes like Nile Red and BODIPY are also available for specific applications in live-cell imaging and flow cytometry.[10][12][14]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. An optimized method for Oil Red O staining with the salicylic acid ethanol solution - PMC [pmc.ncbi.nlm.nih.gov]
- 2. Red Dye for Staining of Fat Cells and Lipids | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 3. stainsfile.com [stainsfile.com]
- 4. bitesizebio.com [bitesizebio.com]
- 5. Buy Solvent Red 124 (EVT-1512235) | 12239-74-6 [evitachem.com]
- 6. Solvent red 124 [toptrustchem.com]
- 7. Solvent Red 124 - Savinyl Fire Red 3GLS - Savinyl Fire Red 3GLS[W] from Emperor Chem [emperordye.com]

- 8. Factory Supply Solvent Red 124 (Solvent Red 3GLS) for Wood Varinish Use [colorbloomdyes.com]
- 9. worlddyevariety.com [worlddyevariety.com]
- 10. medchemexpress.com [medchemexpress.com]
- 11. Solvent Red 124 Metal Complex Solvent Dyes (Oil soluble red 3GLS) [m.colorbloomdyes.com]
- 12. probes.bocsci.com [probes.bocsci.com]
- 13. sigmaaldrich.com [sigmaaldrich.com]
- 14. scbt.com [scbt.com]
- To cite this document: BenchChem. [Comparing Solvent Red 124 with Oil Red O for lipid staining efficiency]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1170167#comparing-solvent-red-124-with-oil-red-o-for-lipid-staining-efficiency]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com